

2,4,6-Tribromopyrimidine molecular weight and formula

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Compound of Interest

Compound Name: **2,4,6-Tribromopyrimidine**

Cat. No.: **B1331206**

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An In-depth Technical Guide to **2,4,6-Tribromopyrimidine**

For researchers, scientists, and professionals in drug development, **2,4,6-Tribromopyrimidine** is a key heterocyclic compound. It primarily serves as a versatile building block in the synthesis of a variety of biologically active molecules.^[1] Its utility is particularly noted in the development of antiviral and anticancer agents, as well as in the formulation of agricultural chemicals like herbicides and fungicides.^[1] The bromine substituents on the pyrimidine ring enhance the compound's reactivity and biological activity, making it a valuable intermediate in medicinal chemistry and materials science.^[1]

Core Chemical Properties

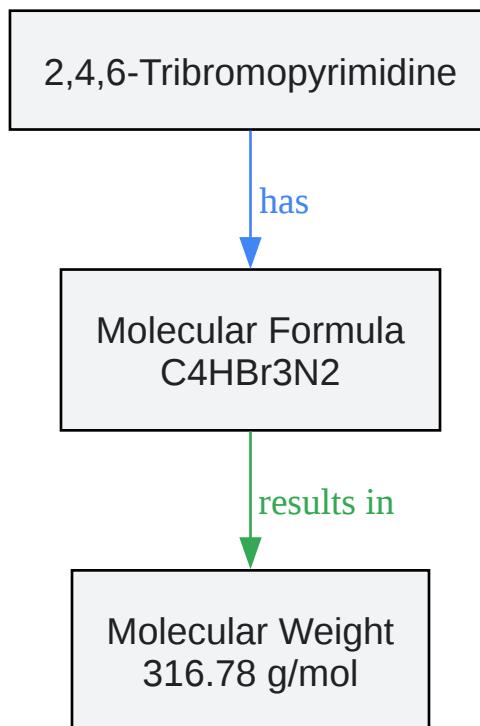
The fundamental properties of **2,4,6-Tribromopyrimidine** are summarized below. This data is essential for its application in synthetic chemistry, providing the basis for stoichiometric calculations and analytical characterization.

Property	Value
Molecular Formula	C4HBr3N2
Molecular Weight	316.78 g/mol
CAS Number	36847-11-7
Appearance	Off-white to light yellow powder
Melting Point	108-113°C
Boiling Point	369.1°C at 760 mmHg
Density	2.545 g/cm³
InChIKey	AHEYFWKLKMOHCl-UHFFFAOYSA-N
Canonical SMILES	C1=C(N=C(N=C1Br)Br)Br

Data sourced from multiple chemical databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Logical Relationship of Core Properties

The following diagram illustrates the logical connection between the compound's name, its chemical formula, and its resulting molecular weight.

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Core Properties of **2,4,6-Tribromopyrimidine**

Experimental Protocols

As **2,4,6-Tribromopyrimidine** is primarily an intermediate or a building block, detailed experimental protocols are highly specific to the target molecule being synthesized. Researchers utilizing this compound would typically find its application within broader synthetic procedures in medicinal chemistry and agrochemical development literature. These protocols would detail reaction conditions such as solvents, temperatures, catalysts, and purification methods tailored for the specific reaction, for instance, a Suzuki or a Buchwald-Hartwig coupling, to functionalize the pyrimidine core.

Due to its classification as an irritant and acute oral toxin, standard laboratory safety protocols are mandatory.^[2] This includes the use of personal protective equipment such as gloves and safety glasses, and handling the compound in a well-ventilated fume hood.^[3]

Applications in Research and Development

2,4,6-Tribromopyrimidine is a valuable precursor for creating more complex molecules with tailored properties.^[1] Its applications span several key areas of research:

- Pharmaceutical Development: It is a crucial intermediate for synthesizing novel antiviral and anticancer drugs.^[1] The tribrominated structure allows for selective substitution reactions to build diverse molecular libraries for drug discovery.
- Agricultural Chemicals: The compound is used to create effective herbicides and fungicides, contributing to crop protection and management.^[1]
- Materials Science: It serves as a precursor in the development of advanced materials, where the bromine atoms can be functionalized to tune the material's properties.^[1]

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